

(1S,2S)-2-Methoxycyclohexanol safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1S,2S)-2-Methoxycyclohexanol

Cat. No.: B3386611

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Handling of **(1S,2S)-2-Methoxycyclohexanol**


Introduction

(1S,2S)-2-Methoxycyclohexanol, a chiral specialty chemical, is utilized in various synthetic applications within research and drug development. Its unique stereochemistry makes it a valuable building block, but like all chemical reagents, a thorough understanding of its properties and associated hazards is paramount for safe handling. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals, grounded in established safety protocols and technical data, to ensure its responsible use in the laboratory.

Section 1: Hazard Identification and GHS Classification

Under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **(1S,2S)-2-Methoxycyclohexanol** is identified with specific hazard warnings. The aggregated GHS information from notifications to the European Chemicals Agency (ECHA) provides a clear profile of the primary risks associated with this compound.^{[1][2]}

GHS Pictogram:

 alt text

Signal Word:Warning

Hazard Statements (H-phrases):

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[2][3]

Precautionary Statements (P-phrases): A selection of key precautionary statements includes:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[1][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[4]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][4]

Section 2: Toxicological Profile and Health Effects

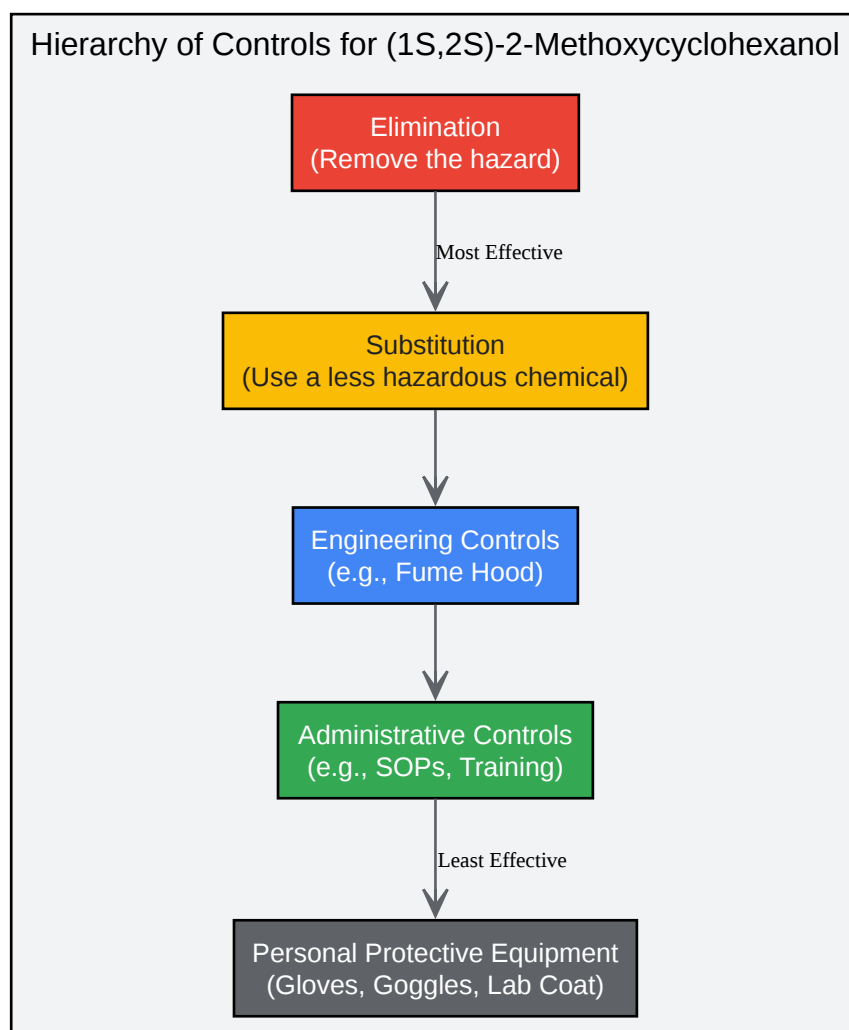
The primary health hazards of **(1S,2S)-2-Methoxycyclohexanol** are irritant effects on the skin, eyes, and respiratory system.[2][3]

- Skin Irritation: Direct contact can cause redness, dryness, and irritation.[1][5] Prolonged or repeated exposure may lead to dermatitis.
- Eye Irritation: This compound is classified as a serious eye irritant.[1][4] Contact can cause redness, pain, and potential damage if not promptly and thoroughly rinsed.

- Respiratory Irritation: Inhalation of vapors or aerosols may irritate the respiratory tract, leading to symptoms such as coughing and headache.[2][5]
- Ingestion: While specific data is limited, ingestion may cause irritation of the digestive tract. [6] It is considered harmful if swallowed.

Section 3: Exposure Control and Personal Protection

A multi-layered approach to exposure control is essential. The "Hierarchy of Controls" is a fundamental principle in chemical safety that prioritizes the most effective measures.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls, prioritizing the most effective safety measures.

Engineering Controls

- Ventilation: All work with **(1S,2S)-2-Methoxycyclohexanol** should be performed in a well-ventilated area.[7] A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[6][8]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly in any area where this chemical is handled.[9][10][11]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory.[8]

- Eye and Face Protection: Chemical safety goggles are required.[9][10][11] Where there is a significant risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Chemically resistant gloves are essential. Suitable materials include nitrile, neoprene, or butyl rubber.[7][8] Gloves must be inspected for tears or pinholes before each use and removed with care to avoid skin contamination.[4]
- Body Protection: A standard laboratory coat must be worn and kept buttoned.[8] For larger quantities or procedures with a higher splash risk, a chemically resistant apron should be used.[8]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable limits, or during spill cleanup, a NIOSH-approved respirator with organic vapor cartridges may be required.[7]

Section 4: Safe Handling and Storage Protocols

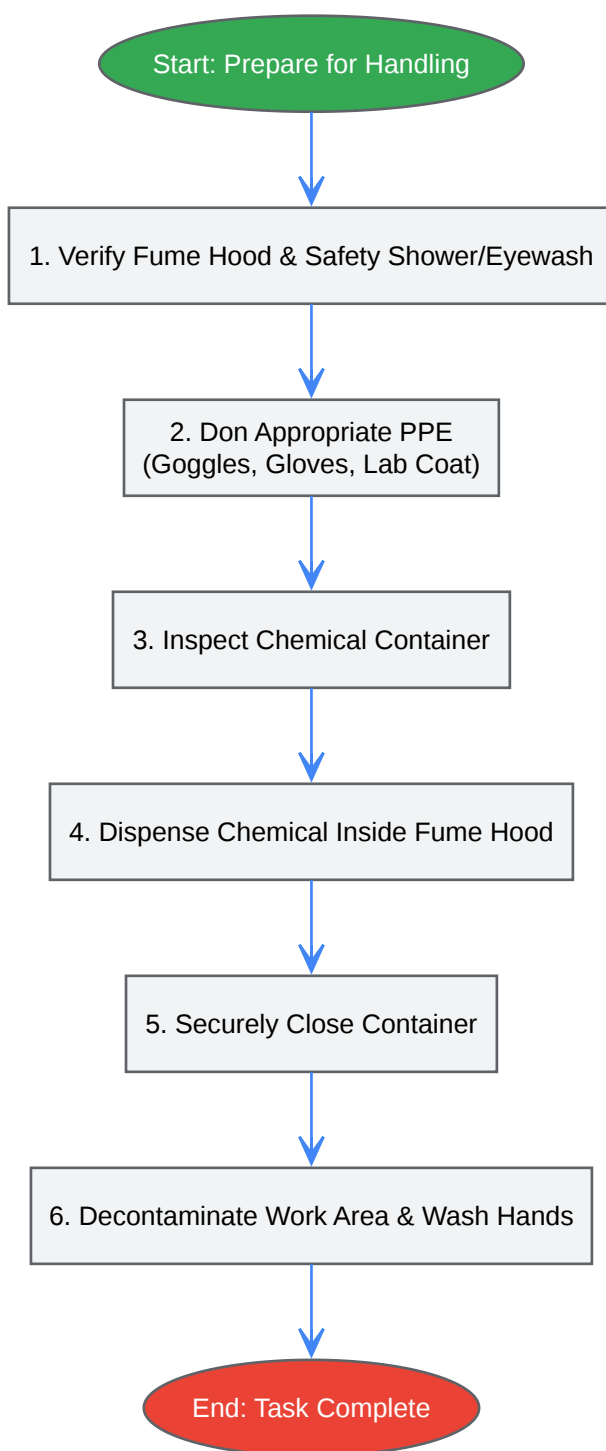
Adherence to strict protocols is critical for minimizing risk.

Detailed Handling Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Confirm the location and functionality of the nearest eyewash

station and safety shower.

- PPE Donning: Put on all required PPE, including a lab coat, safety goggles, and the appropriate chemical-resistant gloves.
- Container Inspection: Before opening, inspect the container for any signs of damage or leakage.
- Dispensing: Conduct all transfers and dispensing of the chemical inside the fume hood. Use spark-proof tools and avoid creating aerosols.[\[12\]](#)
- Post-Handling: Tightly close the container immediately after use.[\[4\]](#)
- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[7\]](#)[\[9\]](#)[\[10\]](#) Contaminated clothing should be removed and laundered before reuse.[\[5\]](#)[\[13\]](#)



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **(1S,2S)-2-Methoxycyclohexanol**.

Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[7][8][12] The storage temperature should ideally be between 2-8°C.[14]
- Container: Keep the container tightly closed to prevent the escape of vapors.[4]
- Incompatible Materials: Store separately from strong oxidizing agents, acid anhydrides, and acid chlorides to prevent hazardous reactions.[8][12][15]

Section 5: Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First Aid Measures

- Inhalation: Remove the individual to fresh air at once.[4][7][16] If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration.[7][16] Seek immediate medical attention.[4][5]
- Skin Contact: Immediately remove all contaminated clothing.[16] Flush the affected skin with plenty of soap and water for at least 15 minutes.[4][16] If irritation develops or persists, seek medical attention.[4][7]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[4][17] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[4][7]
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[7][18] Seek immediate medical attention.[5][7]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[7][15][18]
- Specific Hazards: The compound is combustible.[18] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[12][15] Containers may explode when heated.[12][15]

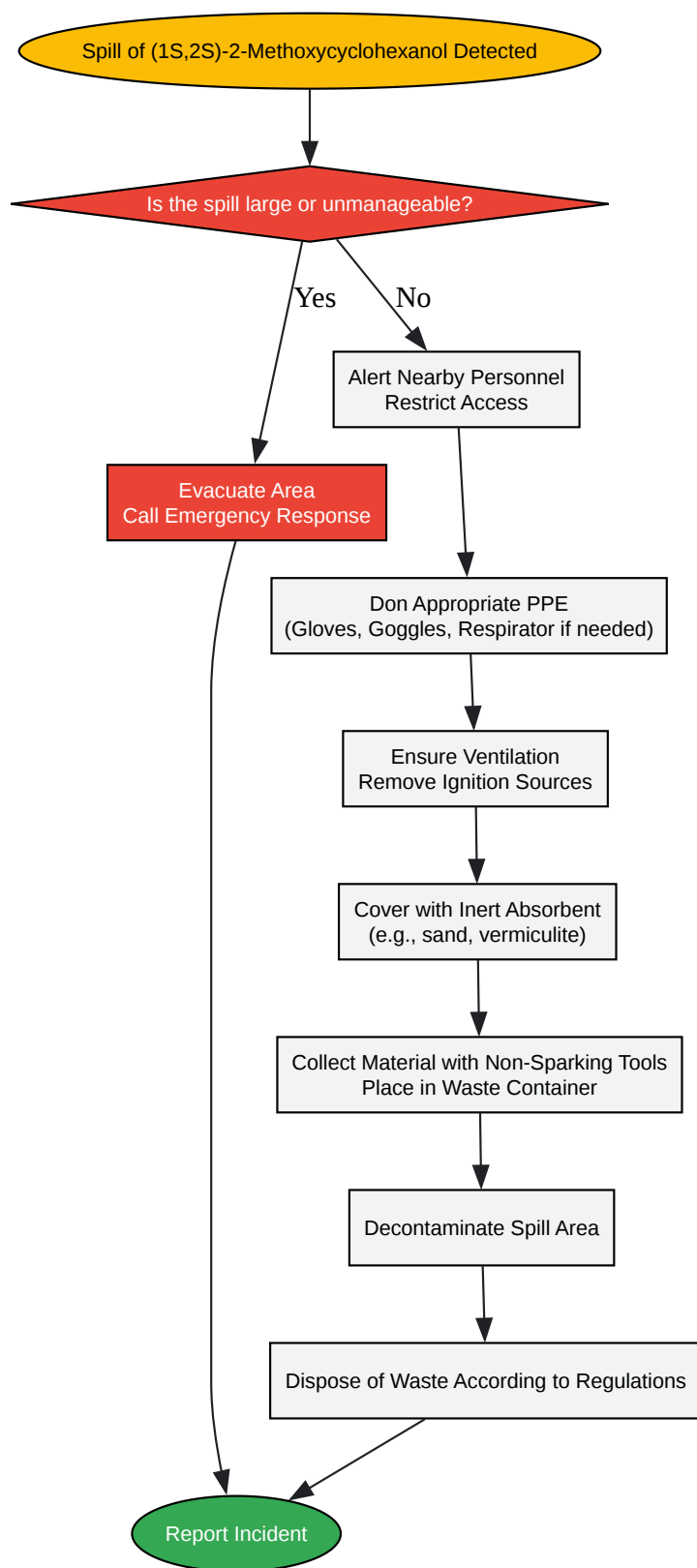
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[7][12]

Accidental Release Measures

Prompt and safe cleanup of spills is crucial to prevent exposure and further contamination.

Protocol for a Small Laboratory Spill:

- Evacuate: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood. Remove all sources of ignition.[12]
- Contain: Use an inert absorbent material such as dry sand, earth, or vermiculite to contain the spill.[5] Do not use combustible materials like sawdust.
- Absorb: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.[18]
- Decontaminate: Clean the spill area thoroughly with detergent and water.[7]
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste in accordance with local, state, and federal regulations.[9][10][11]



[Click to download full resolution via product page](#)

Caption: A decision-making flowchart for handling a chemical spill.

Section 6: Physical and Chemical Properties

The following table summarizes key physical and chemical data for **(1S,2S)-2-Methoxycyclohexanol**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	--INVALID-LINK--[1]
Molecular Weight	130.18 g/mol	--INVALID-LINK--[1][19]
Appearance	Viscous, colorless liquid	--INVALID-LINK--[5]
Boiling Point	195 °C	--INVALID-LINK--[14]
Density	1.015 g/cm ³	--INVALID-LINK--[14]
Flash Point	195 °C	--INVALID-LINK--[14]
Refractive Index	1.4595	--INVALID-LINK--[14]

Section 7: Stability and Reactivity

- **Chemical Stability:** The compound is stable under normal storage and handling conditions. [15]
- **Conditions to Avoid:** Avoid exposure to heat, open flames, sparks, and direct sunlight. [12][15]
- **Incompatible Materials:** Keep away from strong oxidizing agents, acid anhydrides, and acid chlorides. [12][15]
- **Hazardous Decomposition Products:** Upon combustion, hazardous products such as carbon monoxide (CO) and carbon dioxide (CO₂) can be formed. [7][12][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1S,2S)-2-Methoxycyclohexanol | C₇H₁₄O₂ | CID 10197706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cyclohexanol, 2-methoxy- | C₇H₁₄O₂ | CID 102911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (1S,2S)-2-methoxycyclopentan-1-ol | C₆H₁₂O₂ | CID 11263491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 2-METHYLCYCLOHEXANOL [training.itcilo.org]
- 6. southwest.tn.edu [southwest.tn.edu]
- 7. media.hiscoinc.com [media.hiscoinc.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. assets.greenbook.net [assets.greenbook.net]
- 10. cdn.greenbook.net [cdn.greenbook.net]
- 11. assets.greenbook.net [assets.greenbook.net]
- 12. fishersci.com [fishersci.com]
- 13. osha.oregon.gov [osha.oregon.gov]
- 14. 134108-92-2 CAS MSDS ((1S,2S)-(+)-2-Methoxycyclohexanol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 15. fishersci.co.uk [fishersci.co.uk]
- 16. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 17. concawe.eu [concawe.eu]
- 18. sigmaaldrich.com [sigmaaldrich.com]
- 19. Methoxycyclohexanol | C₇H₁₄O₂ | CID 19938756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(1S,2S)-2-Methoxycyclohexanol safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3386611#1s-2s-2-methoxycyclohexanol-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com